

Application Notes and Protocols for the Analytical Identification of Yobyryne

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Compound of Interest

Compound Name: Yobyryne
CAS No.: 525-15-5
Cat. No.: B14163837

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Introduction

Yobyryne is a β -carboline alkaloid with the molecular formula $C_{19}H_{16}N_2$.^[1] Accurate and robust analytical methods are essential for its identification, quantification, and quality control in research, drug development, and forensic applications. These application notes provide detailed protocols for the identification and analysis of **Yobyryne** using modern chromatographic and spectrometric techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Chemical and Physical Properties of Yobyryne

A thorough understanding of the physicochemical properties of **Yobyryne** is fundamental for the development of analytical methods.

Property	Value	Source
IUPAC Name	1-[(2-methylphenyl)methyl]-9H-pyrido[3,4-b]indole	PubChem[1]
Molecular Formula	C ₁₉ H ₁₆ N ₂	PubChem[1]
Molecular Weight	272.3 g/mol	PubChem[1]
CAS Number	525-15-5	PubChem[1]
Exact Mass	272.131348519 Da	PubChem[1]

Analytical Methodologies

The selection of an analytical technique depends on the matrix, the required sensitivity, and the purpose of the analysis (qualitative or quantitative). Chromatographic methods are the gold standard for the separation and quantification of alkaloids like **Yobyrine**.^{[2][3][4][5][6]}

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a widely accessible and robust technique for the quantification of **Yobyrine** in bulk materials and pharmaceutical formulations. The method separates **Yobyrine** from other components based on its polarity, and detection is achieved by measuring the absorbance of UV light.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification of volatile and thermally stable compounds. While some alkaloids can be prone to thermal degradation in the GC inlet, GC-MS provides high-resolution separation and definitive identification based on the mass spectrum and fragmentation pattern.^[7] The NIST database indicates key mass-to-charge ratio (m/z) fragments for **Yobyrine** at 272 (molecular ion), 257, and 256.^[1]

Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)

UPLC-MS/MS offers the highest sensitivity and selectivity for the analysis of **Yobyrine**, especially in complex biological matrices like plasma or urine.[8][9][10] This technique combines the superior separation power of UPLC with the precise and selective detection of tandem mass spectrometry, making it ideal for pharmacokinetic and toxicological studies.[8]

Summary of Analytical Parameters

The following table summarizes typical parameters for the analysis of **Yobyrine** using the described techniques. These are starting points and may require optimization for specific applications.

Parameter	HPLC-UV	GC-MS	UPLC-MS/MS
Column	C18 (e.g., 250 mm x 4.6 mm, 5 µm)	Capillary (e.g., 30 m x 0.25 mm, 0.25 µm film)	UPLC BEH C18 (e.g., 50 mm x 2.1 mm, 1.7 µm)
Mobile Phase/Carrier Gas	Acetonitrile/Water with 0.1% Formic Acid	Helium	Acetonitrile/Water with 0.1% Formic Acid
Elution/Temperature Program	Isocratic or Gradient	Temperature Gradient (e.g., 70°C to 270°C)	Gradient Elution
Flow Rate	1.0 mL/min	1.0 mL/min	0.2-0.4 mL/min
Detection	UV (e.g., 220 nm or 280 nm)	Mass Spectrometry (EI)	Tandem Mass Spectrometry (ESI+)
Key m/z Ratios	N/A	Scan Mode: 40-400 amu; Key Ions: 272, 257, 256	MRM Transitions: e.g., 273.1 > 257.1 (Quantifier), 273.1 > 144.1 (Qualifier) (Hypothetical)
Injection Volume	10-20 µL	1 µL (split/splitless)	1-5 µL

Experimental Protocols

Protocol 1: Quantification of Yobyrine by HPLC-UV

This protocol is suitable for the analysis of **Yobyrine** in solid materials or simple formulations.

a) Materials and Reagents:

- **Yobyryne** reference standard
- Acetonitrile (HPLC grade)
- Formic acid (analytical grade)
- Deionized water
- 0.45 µm membrane filters

b) Standard and Sample Preparation:

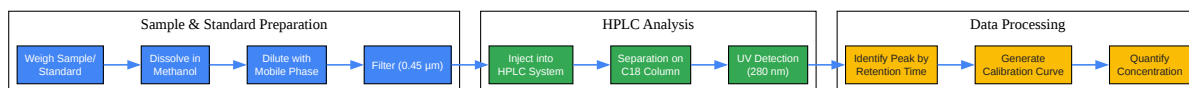
- Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of **Yobyryne** reference standard and dissolve in 100 mL of methanol.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution in the mobile phase to create calibration standards (e.g., 1, 5, 10, 25, 50 µg/mL).
- Sample Preparation: Accurately weigh a sample containing an estimated amount of **Yobyryne**. Dissolve in methanol, sonicate for 15 minutes, and dilute with the mobile phase to a final concentration within the calibration range. Filter the final solution through a 0.45 µm filter before injection.

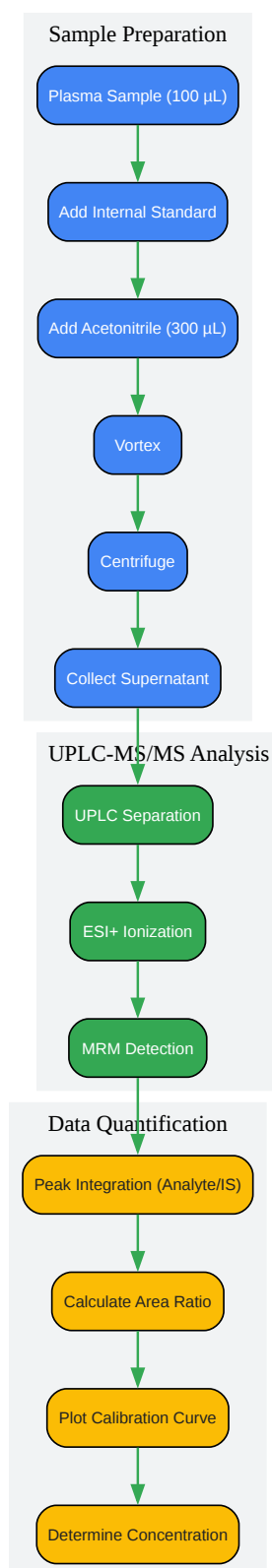
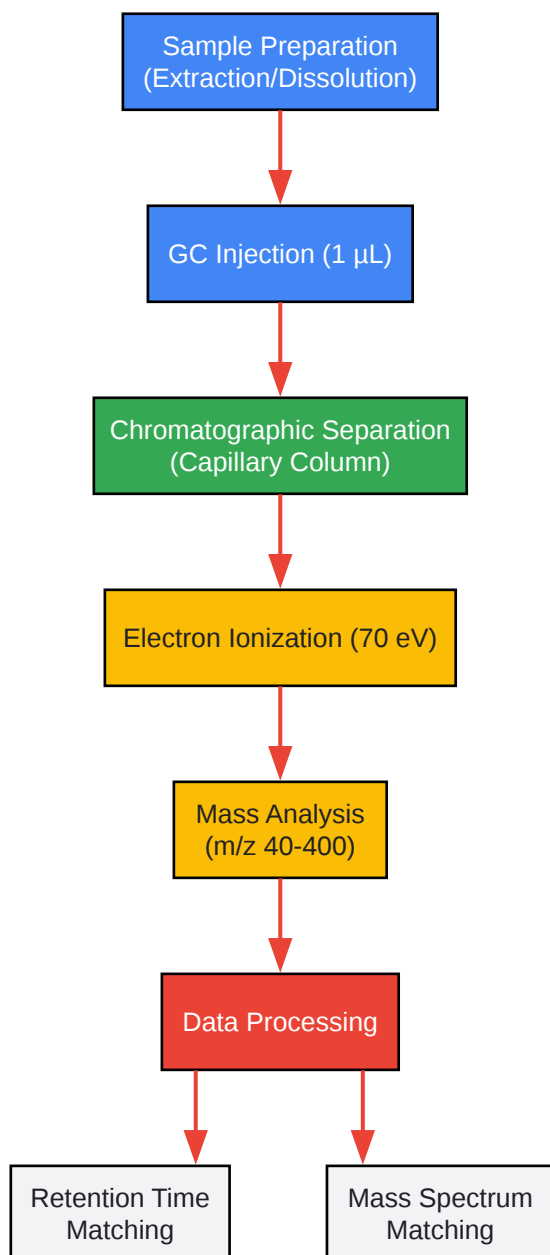
c) Chromatographic Conditions:

- Column: C18, 250 mm x 4.6 mm, 5 µm particle size
- Mobile Phase: Acetonitrile : Water (60:40, v/v) with 0.1% formic acid
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 280 nm
- Injection Volume: 20 µL

d) Data Analysis:

- Identify the **Yobyryne** peak based on the retention time of the reference standard.
- Construct a calibration curve by plotting the peak area against the concentration of the working standards.
- Quantify **Yobyryne** in the sample by interpolating its peak area on the calibration curve.





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